

# A Comparative Guide to Neuraminidase Inhibitors: NSC-65847 vs. Oseltamivir

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## Compound of Interest

Compound Name: NSC-65847

Cat. No.: B1680238

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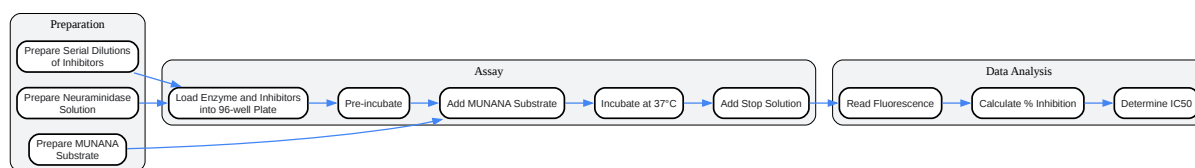
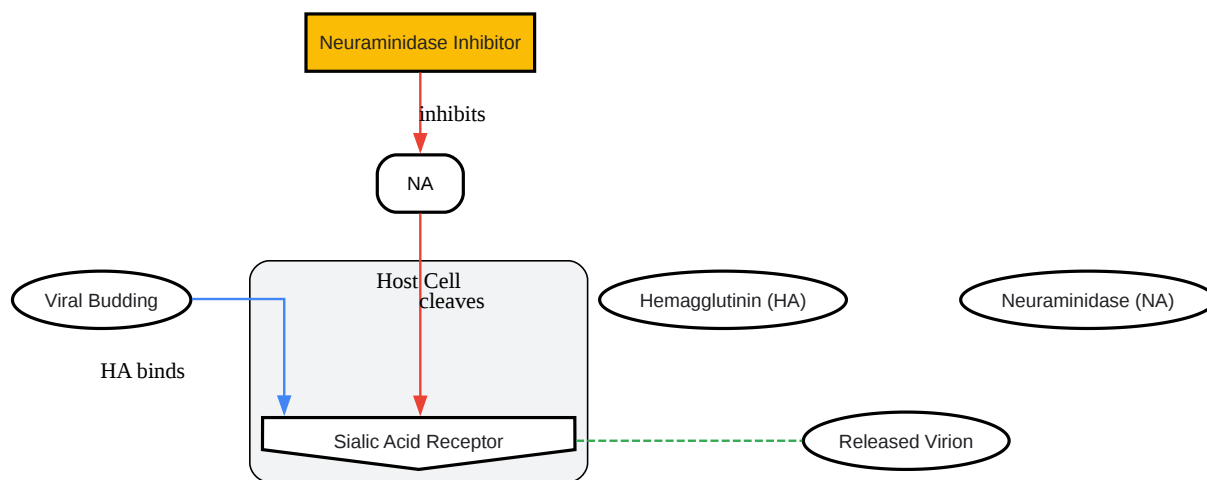
This guide provides an objective comparison of the novel neuraminidase inhibitor **NSC-65847** and the well-established antiviral drug Oseltamivir. The information presented is intended to assist researchers in evaluating these compounds for further investigation and development.

## Introduction to Neuraminidase Inhibition

Neuraminidase is a crucial enzyme for the replication and propagation of influenza viruses and certain bacteria, such as *Streptococcus pneumoniae*. It functions by cleaving sialic acid residues from the surface of infected cells, which allows for the release of newly formed virions. Inhibition of this enzyme is a clinically validated strategy for the treatment of influenza. Oseltamivir (marketed as Tamiflu) is a widely used neuraminidase inhibitor. **NSC-65847** is a more recently identified compound with dual inhibitory activity against both viral and bacterial neuraminidases.<sup>[1][2][3]</sup>

## Signaling Pathway of Neuraminidase Action and Inhibition

The following diagram illustrates the role of neuraminidase in the viral replication cycle and the mechanism of action of its inhibitors.



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## References

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